

Personal protective equipment for handling BT173

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Compound of Interest

Compound Name: BT173

Cat. No.: B7130693

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Essential Safety and Handling Guide for BT173

This document provides crucial safety and logistical information for the handling and disposal of **BT173**, a potent inhibitor of homeodomain interacting protein kinase 2 (HIPK2).^{[1][2]} The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE) and Engineering Controls

Given that **BT173** is a potent small molecule inhibitor intended for research purposes, it should be handled with the same precautions as other cytotoxic agents.^{[3][4][5]} Adherence to the following PPE and engineering controls is mandatory.

Engineering Controls:

- All handling of **BT173** powder and stock solutions must be conducted in a certified chemical fume hood or a biological safety cabinet to minimize inhalation exposure.
- A dedicated and clearly labeled area within the laboratory should be designated for the storage and handling of **BT173**.

Personal Protective Equipment:

- **Gloves:** Wear two pairs of chemotherapy-grade nitrile gloves at all times when handling **BT173**. Change gloves immediately if contaminated.
- **Lab Coat:** A dedicated, disposable lab coat or a reusable lab coat that is professionally laundered should be worn. Lab coats used for handling **BT173** should not be worn outside the designated laboratory area.
- **Eye Protection:** ANSI-rated safety glasses with side shields or chemical splash goggles are required.
- **Respiratory Protection:** If there is a risk of aerosol generation and work cannot be performed in a contained system, a properly fitted N95 respirator or higher is recommended.

Storage and Transportation

Storage:

- Store **BT173** in a cool, dry, and well-ventilated area, away from incompatible materials.
- For long-term storage, refer to the manufacturer's recommendations, which are typically -20°C for up to one month and -80°C for up to six months for stock solutions.
- Containers should be clearly labeled with the compound name, concentration, date of preparation, and appropriate hazard warnings.

Transportation:

- When transporting **BT173**, whether in solid form or in solution, use sealed, leak-proof, and shatter-resistant secondary containers.
- Label the secondary container with the contents and a "Cytotoxic" hazard symbol.

Spill and Disposal Plan

Spill Management:

- In the event of a spill, immediately alert personnel in the area and restrict access.

- Use a cytotoxic spill kit to clean the affected area.
- For small spills, absorb the material with an inert absorbent material and place it in a sealed container for disposal.
- For larger spills, follow established institutional procedures for hazardous chemical spills.
- All materials used for cleaning up the spill, including PPE, must be disposed of as cytotoxic waste.

Waste Disposal:

- All **BT173** waste, including empty vials, contaminated labware, and PPE, must be segregated and disposed of as cytotoxic waste.
- Follow all local, state, and federal regulations for the disposal of cytotoxic waste.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C18H12BrN3O2	
Molecular Weight	382.22 g/mol	
Storage (Stock Solution)	-20°C (1 month), -80°C (6 months)	
Purity	>98% (typical)	

Experimental Protocol: Preparation of a BT173 Stock Solution

This protocol outlines the steps for preparing a 10 mM stock solution of **BT173** in DMSO.

Materials:

- **BT173** powder

- Anhydrous DMSO
- Sterile, amber glass vial with a screw cap
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer

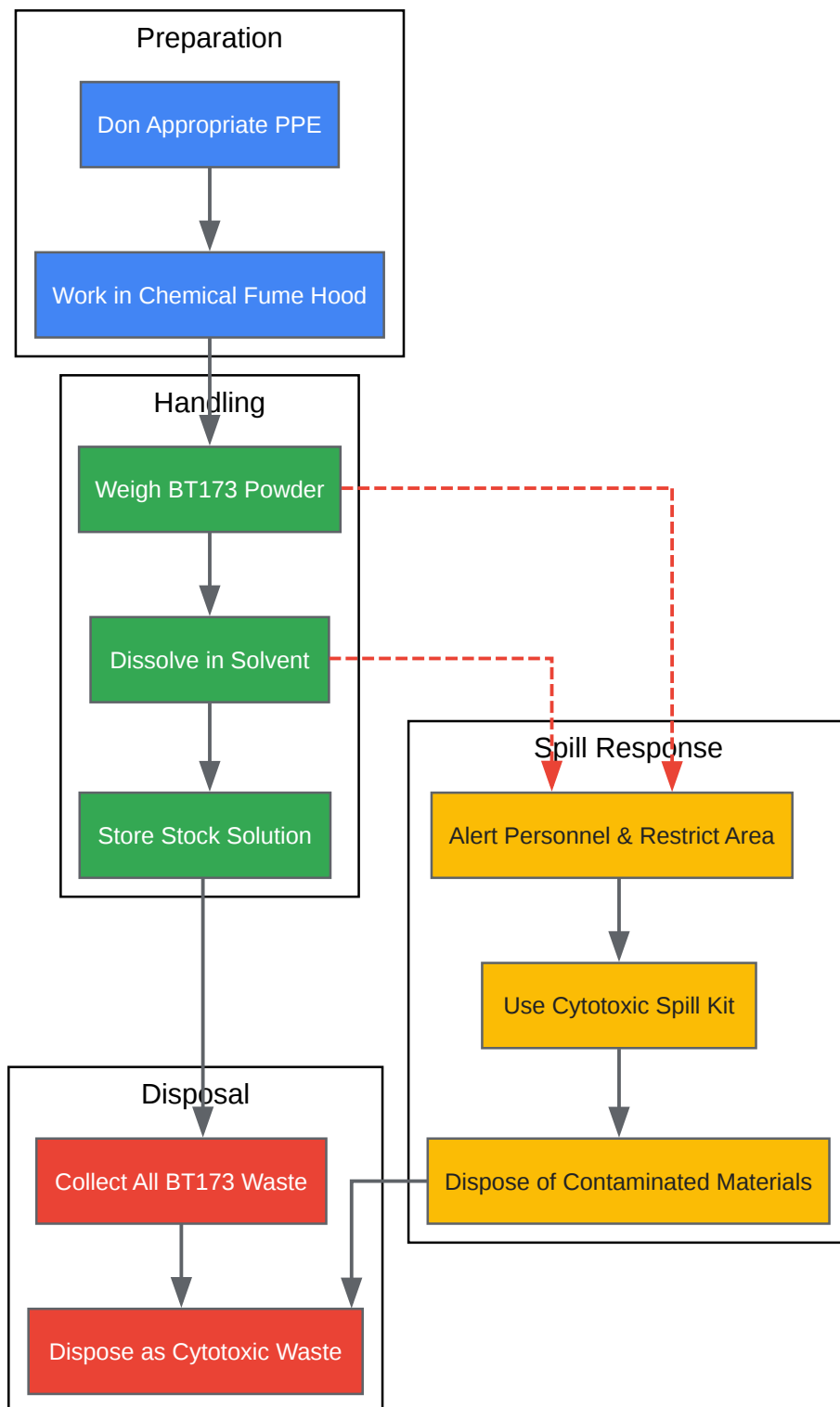
Procedure:

- Preparation: Don all required PPE and perform all operations within a chemical fume hood.
- Weighing: Tare a sterile, amber glass vial on a calibrated analytical balance. Carefully weigh the desired amount of **BT173** powder into the vial. For example, to prepare 1 mL of a 10 mM solution, weigh 0.3822 mg of **BT173**.
- Solubilization: Add the appropriate volume of anhydrous DMSO to the vial. For a 10 mM solution, add 100 μ L of DMSO for every 0.3822 mg of **BT173**.
- Mixing: Securely cap the vial and vortex thoroughly until the powder is completely dissolved.
- Labeling: Clearly label the vial with the compound name (**BT173**), concentration (10 mM in DMSO), date of preparation, and your initials.
- Storage: Store the stock solution at -20°C for short-term use or aliquot and store at -80°C for long-term storage to avoid repeated freeze-thaw cycles.

Visualizations

BT173 Handling and Disposal Workflow

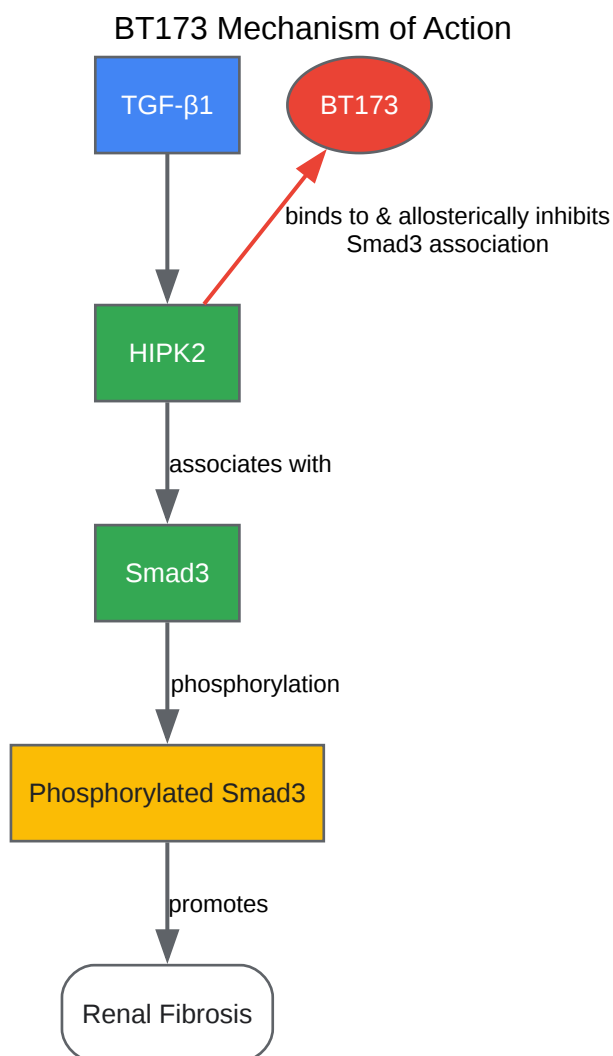
BT173 Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **BT173**.

BT173 Mechanism of Action Signaling Pathway



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Caption: **BT173** inhibits the TGF- β 1/Smad3 pathway to mitigate renal fibrosis.

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